

A Comparative Analysis of 4-Nonylphenol Toxicity Across Various Fish Species

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Compound of Interest

Compound Name: 4-Nonylphenol

Cat. No.: B7770406

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This guide provides an objective comparison of the toxicity of **4-Nonylphenol** (4-NP) in different fish species, supported by experimental data. 4-NP is a widespread environmental contaminant known for its endocrine-disrupting properties, posing a significant threat to aquatic ecosystems. Understanding its species-specific toxicity is crucial for environmental risk assessment and the development of mitigation strategies.

Quantitative Toxicity Data

The following table summarizes the acute and chronic toxicity of **4-Nonylphenol** across a range of freshwater and saltwater fish species. The data is presented to facilitate a clear comparison of lethal concentrations (LC50) and no-observed-effect concentrations (NOEC).

Fish Species	Common Name	Test Type	Duration	Endpoint	Concentration (µg/L)	Reference
Pimephales promelas	Fathead Minnow	Acute	96 hours	LC50	135	[1]
Pimephales promelas	Fathead Minnow	Chronic	33 days	NOEC (survival)	7.4	[1]
Pimephales promelas	Fathead Minnow	Chronic	33 days	LOEC (survival)	14	[1]
Cyprinodon variegatus	Sheepshead Minnow	Acute	96 hours	LC50	187	[1]
Lepomis macrochirus	Bluegill	Chronic	28 days	NOEC (mortality)	59.5	[1]
Lepomis macrochirus	Bluegill	Chronic	28 days	LOEC (mortality)	126	[1]
Oryzias latipes	Japanese Medaka (Killifish)	Acute	96 hours	LC50	209	[1]
Danio rerio	Zebrafish	Acute	48 hours	LC50	131.4	[2]
Danio rerio	Zebrafish	Acute	72 hours	LC50	47.2	[2]
Danio rerio	Zebrafish	Acute	96 hours	LC50	26.8	[2]
Oreochromis niloticus	Nile Tilapia	Acute	96 hours	LC50	32	[3]
Oreochromis mossambicus	Mozambique Tilapia	Acute	96 hours	LC50	1500	[3]

Channa punctatus	Spotted Snakehead	-	-	-	-	[3]
Clarias gariepinus	African Catfish	-	-	-	-	[3][4]
Cyprinus carpio	Common Carp	Chronic	70 days	NOEC (haematological)	1 - 5	[5]
Oncorhynchus mykiss	Rainbow Trout	Chronic	4 months	-	1 and 10	[6]

LC50 (Lethal Concentration 50): The concentration of a chemical that is lethal to 50% of the test organisms within a specified time. NOEC (No-Observed-Effect Concentration): The highest tested concentration of a substance at which no statistically significant adverse effect is observed in the exposed population compared to a control group. LOEC (Lowest-Observed-Effect Concentration): The lowest tested concentration of a substance at which a statistically significant adverse effect is observed in the exposed population compared to a control group.

Experimental Protocols

The toxicity data presented in this guide are primarily derived from studies following standardized testing protocols, such as those outlined by the Organisation for Economic Co-operation and Development (OECD) and the United States Environmental Protection Agency (US EPA).

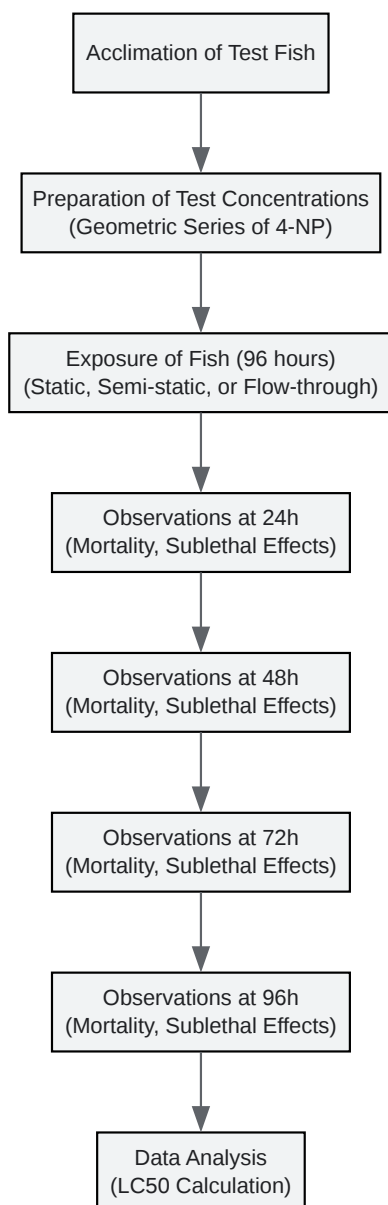
Acute Toxicity Testing (based on OECD Guideline 203)

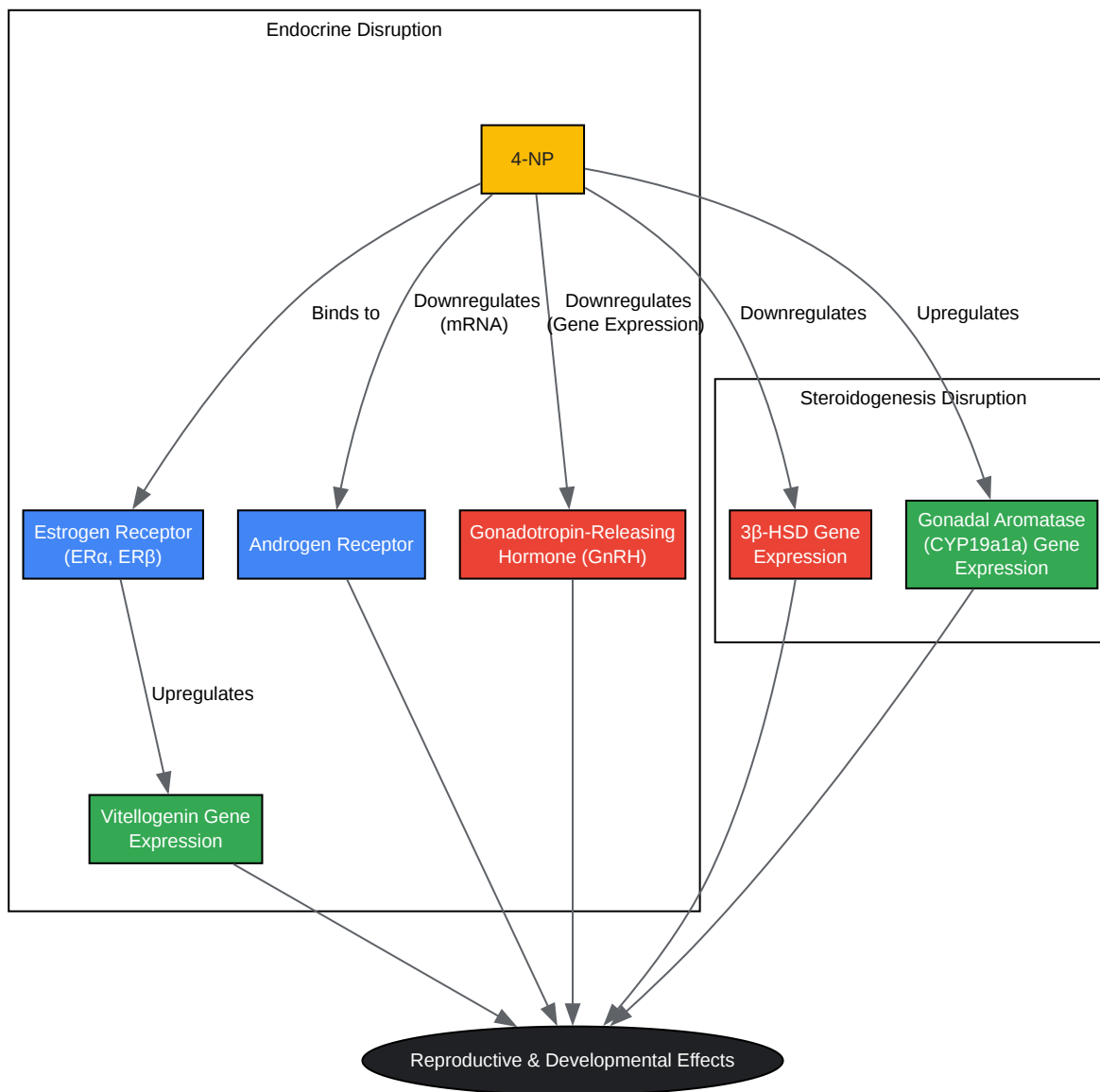
The acute toxicity of **4-Nonylphenol** in fish is typically determined using the OECD 203 guideline, "Fish, Acute Toxicity Test".[7][8][9][10][11]

- Test Organisms: A variety of fish species can be used, with common examples including Zebrafish (*Danio rerio*) and Rainbow Trout (*Oncorhynchus mykiss*).[9]
- Test Duration: The standard exposure period is 96 hours.[7][8][9]

- Test Conditions: Fish are exposed to a range of at least five concentrations of 4-NP in a geometric series.[\[7\]](#)[\[11\]](#) The tests can be conducted under static, semi-static, or flow-through conditions.[\[10\]](#)
- Observations: Mortalities and any sublethal effects (e.g., changes in behavior, appearance) are recorded at 24, 48, 72, and 96 hours.[\[7\]](#)[\[8\]](#)
- Endpoint: The primary endpoint is the determination of the LC50 value at each observation time.[\[7\]](#)[\[8\]](#)[\[11\]](#)

Experimental Workflow for Acute Toxicity Testing





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